

3-Cyano-5-Fluorophenylboronic Acid chemical structure and formula

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Compound of Interest

Compound Name: 3-Cyano-5-Fluorophenylboronic Acid

Cat. No.: B151498

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An In-depth Technical Guide to **3-Cyano-5-Fluorophenylboronic Acid**

Introduction

3-Cyano-5-fluorophenylboronic acid is a specialized aromatic organic compound that serves as a critical building block in modern synthetic chemistry. Its unique structure, featuring a phenyl ring substituted with cyano, fluoro, and boronic acid functional groups, makes it a highly valuable reagent, particularly in the fields of medicinal chemistry and drug development. The presence of the electron-withdrawing cyano and fluoro groups significantly influences the electronic properties and reactivity of the boronic acid moiety.

This guide provides a comprehensive overview of the chemical structure, properties, and key applications of **3-Cyano-5-fluorophenylboronic acid**, with a focus on its role in palladium-catalyzed cross-coupling reactions. It is intended for researchers, chemists, and professionals involved in pharmaceutical synthesis and materials science.

Chemical Structure and Formula

The chemical structure of **3-Cyano-5-fluorophenylboronic acid** consists of a benzene ring where the boronic acid group [-B(OH)₂] is at position 1, a cyano group (-C≡N) is at position 3, and a fluorine atom (-F) is at position 5.

Figure 1: Chemical Structure of **3-Cyano-5-Fluorophenylboronic Acid**

Physicochemical Properties

The key identifiers and properties of **3-Cyano-5-fluorophenylboronic acid** are summarized in the table below for easy reference.

| Property | Value | Reference(s) |
|--------------------|---|---|
| Molecular Formula | C ₇ H ₅ BFNO ₂ | [1] [2] |
| Molecular Weight | 164.93 g/mol | [1] |
| CAS Number | 304858-67-1 | [3] |
| MDL Number | MFCD09263608 | [1] |
| Physical Form | Solid | [1] |
| SMILES String | OB(C1=CC(C#N)=CC(F)=C1) O | [1] |
| InChI Key | DLYWCECHXBOCAS- UHFFFAOYSA-N | [1] |
| Storage Class Code | 11 - Combustible Solids | [1] |

Core Applications in Organic Synthesis

3-Cyano-5-fluorophenylboronic acid is primarily utilized as a reactant in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.[\[4\]](#)[\[5\]](#) This reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon (C-C) bonds to construct complex molecular frameworks.[\[6\]](#)

The specific arrangement of the cyano and fluoro groups on the phenyl ring modulates the electron density and steric environment of the boronic acid. This allows for controlled reactivity and selectivity, often leading to higher yields and cleaner reaction profiles in the synthesis of biaryl compounds.[\[4\]](#) These biaryl structures are prevalent in many active pharmaceutical ingredients (APIs), making this reagent particularly valuable for drug discovery and development.[\[5\]](#)

Key Synthetic Reaction: The Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is the most significant application for this compound, used to couple the 3-cyano-5-fluorophenyl moiety to various aryl or vinyl halides or triflates.

General Catalytic Cycle

The reaction proceeds via a catalytic cycle involving a palladium complex. The fundamental steps are:

- Oxidative Addition: The aryl halide (R-X) reacts with the active Pd(0) catalyst to form a Pd(II) complex.
- Transmetalation: The boronic acid (in the form of a boronate ester after reacting with a base) transfers its organic group to the Pd(II) complex.
- Reductive Elimination: The two organic groups on the palladium complex couple and are eliminated as the final biaryl product, regenerating the Pd(0) catalyst.[\[7\]](#)

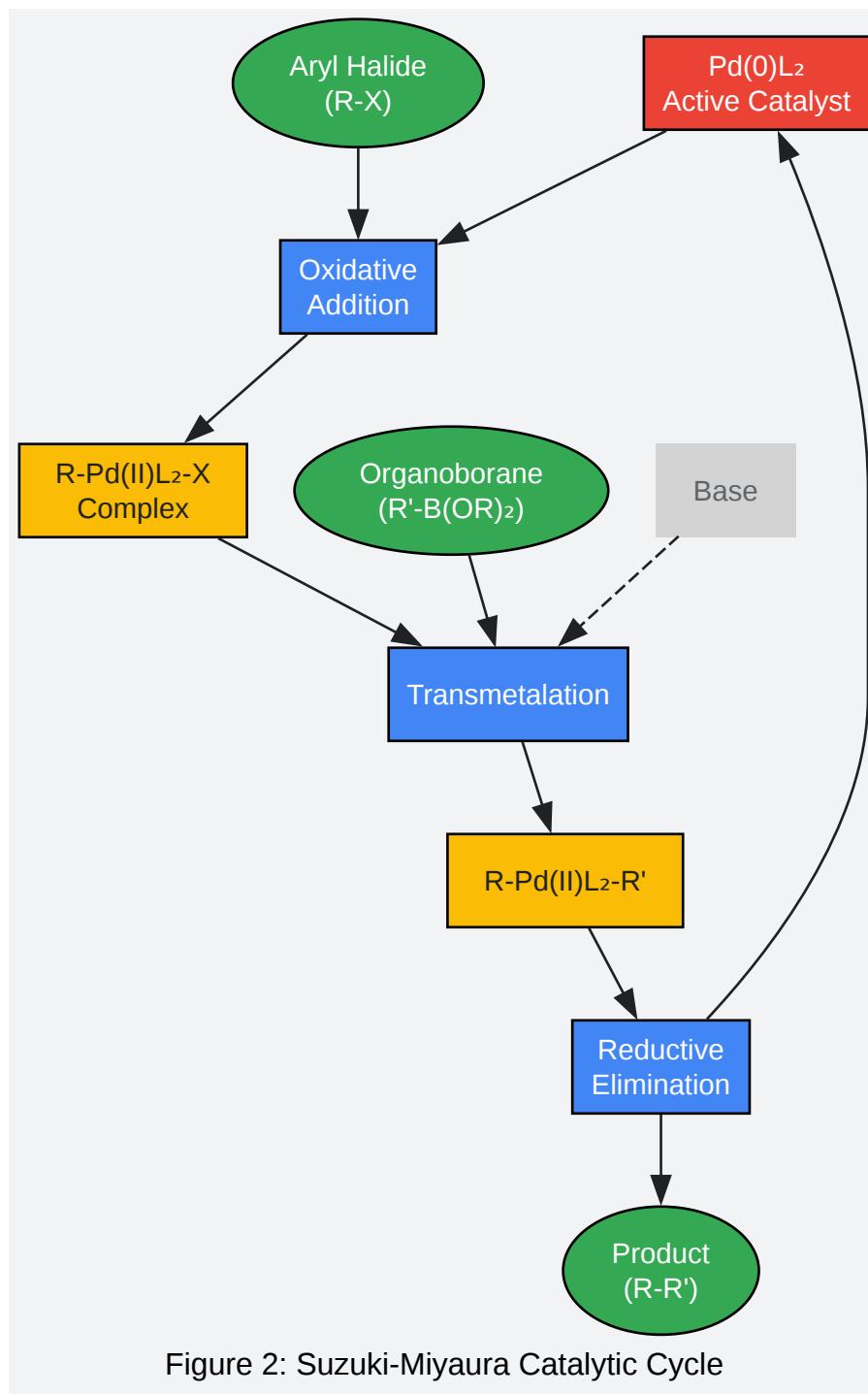


Figure 2: Suzuki-Miyaura Catalytic Cycle

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